

Identified Degradation Pathways & Products

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Compound Focus: Imazalil

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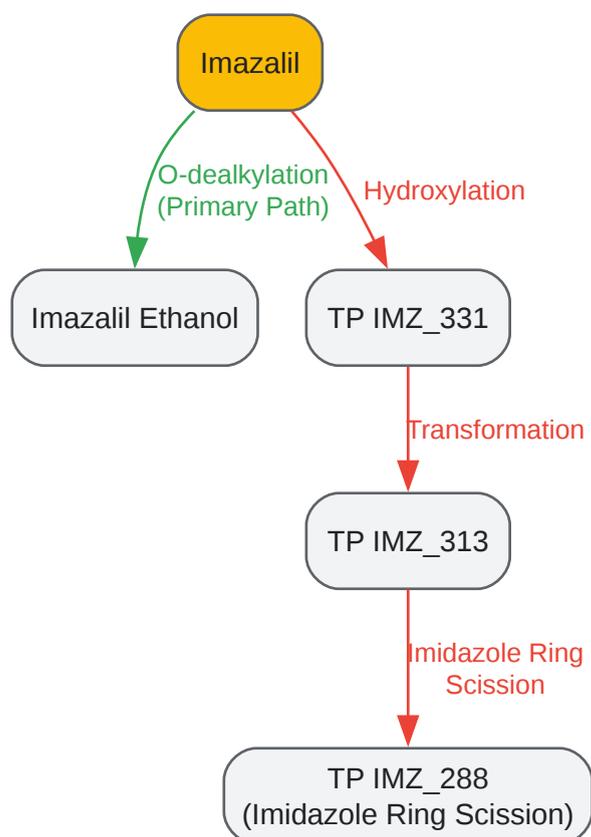
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Although thermal degradation data is lacking, other degradation methods have been well-studied. The table below outlines the main transformation products from microbial and photocatalytic degradation.

Degradation Method	Key Transformation Products	Proposed Degradation Pathways
Microbial (by <i>Cladosporium herbarum</i>) [1]	• Imazalil ethanol (α -(2,4-Dichlorophenyl)-1H-Imidazole-1-ethanol) • IMZ_313 • IMZ_331 • IMZ_288 (with imidazole ring scission)	• O-dealkylation (primary path)
• Successive hydroxylation reactions [1]	Heterogeneous Photocatalysis (e.g., with TiO ₂) [2] [3]	• Ammonium and Nitrate ions • Chloride ions • Imidazole acetic acid derivatives
• Complete mineralization • Ring opening and further oxidation [3]		

The microbial degradation pathway for **imazalil** by *Cladosporium herbarum* can be visualized as follows:



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Figure 1: Proposed microbial transformation pathway of **imazalil** by *Cladosporium herbarum*, based on transcriptomic and suspect/non-target screening analysis. The primary pathway is O-dealkylation, with secondary hydroxylation pathways leading to ring scission. [1]

Detailed Experimental Protocols

Here are the methodologies for key experiments from the search results, which you can adapt for further degradation studies.

Protocol 1: Microbial Degradation by *Cladosporium herbarum* [1]

This protocol identifies the enzymatic mechanism and transformation products.

Aspect	Description
	<p> Organism & Culture Fungal Strain: <i>Cladosporium herbarum</i>. Growth Media: Minimal Salt Medium with Nitrogen (MSMN) or Potato Dextrose Broth (PDB). Treatment Setup • Liquid cultures amended with Imazalil (e.g., 100 mg/L from FUNGAZIL 500 EC formulation). • To test enzymatic mechanism: Parallel cultures amended with CYP450 inhibitors (1-aminobenzotriazole or piperonyl butoxide). Analysis • Genomic/Transcriptomic: DNA/RNA sequenced (Illumina/MinION). Gene prediction/annotation used to identify upregulated CYP450s. • Product Identification: LC-QToF-MS analysis with suspect and non-target screening to identify transformation products. </p>

Protocol 2: Photocatalytic Degradation using TiO₂ [2] [3]

This method focuses on achieving mineralization of **imazalil**.

Aspect	Description
	<p> Photocatalysts • Lab-made: TiO₂-based catalysts (e.g., EST-1023t). [3] • Commercial: Evonik P25 TiO₂. [2] [3] Reaction Setup • Reactor: Photocatalytic reactor with appropriate UV light source. • Parameters: Study effects of pH, catalyst load, and initial imazalil concentration. • A magnetic stirrer ensures mixing. Analysis • Kinetics: Monitor imazalil disappearance (e.g., by LC-MS) to calculate rate constants. • Mineralization: Track release of chloride, ammonium, and nitrate ions (e.g., by ion chromatography). • Intermediates: Identify by-products using LC-MS and FTIR. </p>

Key Insights for Further Research

Based on the gathered information, here are some points that may guide your investigation into thermal degradation:

- **Stability Reference:** One source notes that pure **imazalil** is reported to be **thermally stable up to approximately 285°C** [4]. This provides a baseline temperature for potential thermal decomposition studies.

- **Potential Overlap:** While the initiation mechanism (heat vs. UV/microbes) differs, some stable intermediate products from photocatalytic or microbial degradation could also form during thermal degradation.
- **Suggested Analytical Techniques:** To identify thermal degradation products, the techniques used in the protocols above are highly applicable. Consider employing **LC-QToF-MS** for suspect and non-target screening of transformation products, and **ion chromatography** to track inorganic by-products if mineralization occurs.

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